

Best practices for handling and storage of (E/Z)ensifentrine powder

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Compound of Interest		
Compound Name:	(E/Z)-Ensifentrine	
Cat. No.:	B1193527	Get Quote

Technical Support Center: (E/Z)-Ensifentrine Powder

This technical support center provides researchers, scientists, and drug development professionals with best practices for handling and storing **(E/Z)-ensifentrine** powder. Below you will find troubleshooting guides and frequently asked questions to address specific issues that may be encountered during experiments.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for (E/Z)-ensifentrine powder?

A1: To ensure the stability and integrity of **(E/Z)-ensifentrine** powder, it is crucial to adhere to the recommended storage conditions. The powder should be kept in a tightly sealed container in a cool, well-ventilated area, protected from direct sunlight and sources of ignition.[1][2] Specific temperature recommendations and shelf life are provided in the table below.

Q2: What personal protective equipment (PPE) should be used when handling ensifentrine powder?

A2: When handling ensifentrine powder, it is essential to use appropriate personal protective equipment to avoid inhalation and contact with skin and eyes.[1][2] Recommended PPE







includes safety goggles with side-shields, protective gloves (impervious), and a suitable respirator.[1][2][3] It is also advised to work in an area with adequate exhaust ventilation.[1][2]

Q3: How should I handle a spill of ensifentrine powder?

A3: In the event of a spill, personal protective equipment should be worn.[1] Avoid creating dust.[3] The spilled powder should be swept up and placed in a suitable, closed container for disposal.[3] Spills can be cleaned up by absorbing solutions with a finely-powdered liquid-binding material like diatomite.[2] Surfaces and equipment can be decontaminated by scrubbing with alcohol.[2] It is important to prevent the product from entering drains or water courses.[1][2]

Q4: What are the known physical and chemical properties of ensifentrine?

A4: Ensifentrine is a yellow to pale yellow crystalline powder.[4] It is a bifunctional dual phosphodiesterase 3/4 inhibitor.[5][6] Key physicochemical properties are summarized in the table below.

Q5: Are there different polymorphic forms of ensifentrine that I should be aware of?

A5: Yes, studies have identified at least three polymorphic forms of ensifentrine (Forms I, II, and III).[5][6] The solubility and chemical stability of the compound can be affected by its polymorphic form, which is a critical factor for drug formulation.[5][6] It has been observed that Forms II and III can convert to Form I under certain pH conditions.[5][6] Form I can also be transformed into a new stable salt form at a pH of 1.2.[5][6]

Troubleshooting Guide

Troubleshooting & Optimization

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Issue	Possible Cause(s)	Recommended Action(s)
Powder has changed color or appearance.	- Exposure to light, heat, or moisture Chemical degradation or contamination.	- Do not use the powder Review storage conditions to ensure they meet recommendations Contact the supplier for guidance and to report the issue.
Inconsistent experimental results.	 Inaccurate weighing due to static electricity Non- homogenous powder Degradation of the compound. 	 Use an anti-static weighing dish or ionizer Gently mix the powder before weighing Verify the storage conditions and age of the powder. Consider using a fresh batch.
Difficulty dissolving the powder.	- Use of an inappropriate solvent Incorrect pH of the solvent Saturation limit reached.	- Consult literature for appropriate solvents Adjust the pH of the solution as ensifentrine's solubility can be pH-dependent.[5][6]- Increase the volume of the solvent.
Accidental inhalation of the powder.	- Improper handling techniques Inadequate ventilation.	- Immediately move to an area with fresh air.[2] If breathing is difficult, seek medical attention.[2]- Review and improve handling procedures and ensure work is performed in a well-ventilated area or fume hood.
Skin or eye contact with the powder.	- Inadequate personal protective equipment.	- For skin contact, rinse thoroughly with large amounts of water and remove contaminated clothing.[1][2]-For eye contact, flush with large amounts of water, separating eyelids with fingers,



and seek prompt medical attention.[1][2]

Data Presentation

Table 1: Recommended Storage Conditions for (E/Z)-Ensifentrine

Form	Temperature	Duration	Source
Powder	-20°C	3 years	[1][2]
Powder	4°C	2 years	[1][2]
In Solvent	-80°C	6 months	[2]
In Solvent	-20°C	1 month	[2]

Table 2: Physicochemical Properties of (E/Z)-Ensifentrine

Property	Value	Source
Molecular Formula	C26H31N5O4	[7]
Molecular Weight	477.6 g/mol	[7]
Appearance	Yellow to pale yellow crystalline powder	[4]
XLogP3	2.7	[7]
Hydrogen Bond Donor Count	2	[7]
Hydrogen Bond Acceptor Count	5	[7]
Rotatable Bond Count	6	[7]

Experimental Protocols

Protocol 1: General Handling and Weighing of Ensifentrine Powder



· Preparation:

- Ensure the work area (e.g., chemical fume hood, ventilated balance enclosure) is clean and free of contaminants.
- Don the appropriate PPE: safety goggles with side-shields, chemical-resistant gloves, and a lab coat. A respirator may be necessary based on the quantity of powder being handled and the ventilation available.

· Equilibration:

 Before opening, allow the container of ensifentrine powder to equilibrate to room temperature to prevent condensation of moisture on the cold powder.

Weighing:

- Use a calibrated analytical balance.
- To minimize static, use an anti-static weighing boat or an ionizer.
- Carefully open the container. Avoid creating airborne dust.
- Use a clean, dedicated spatula to transfer the desired amount of powder to the weighing boat.
- Promptly and tightly reseal the container after dispensing.

Dissolution:

- Transfer the weighed powder to a suitable vessel.
- Add the desired solvent and mix thoroughly. Sonication may be used to aid dissolution if appropriate for the experiment.

Cleanup:

 Clean the spatula and work surfaces with an appropriate solvent (e.g., ethanol or isopropanol) and wipe dry.



 Dispose of contaminated materials (e.g., weighing boat, wipes) in accordance with institutional guidelines for chemical waste.

Protocol 2: Preparation of Stock Solutions

Solvent Selection:

 Choose a solvent in which ensifentrine is known to be soluble and stable. Refer to relevant literature or the supplier's technical data sheet.

Calculation:

- Calculate the mass of ensifentrine powder required to achieve the desired concentration and volume of the stock solution.
- Weighing and Dissolution:
 - Following Protocol 1, accurately weigh the calculated mass of ensifentrine powder.
 - Transfer the powder to a volumetric flask of the appropriate size.
 - Add a portion of the selected solvent to the flask (approximately half the final volume).
 - Agitate the flask to dissolve the powder completely. A vortex mixer or gentle warming may be used if necessary, provided it does not degrade the compound.
- Final Volume Adjustment:
 - Once the powder is fully dissolved, add the solvent to the calibration mark on the volumetric flask.
 - Cap the flask and invert it several times to ensure the solution is homogeneous.

Storage:

 Transfer the stock solution to a clearly labeled, sealed container (e.g., an amber vial to protect from light).



 Store the solution at the recommended temperature (e.g., -20°C or -80°C) for the appropriate duration as indicated in Table 1.

Visualizations



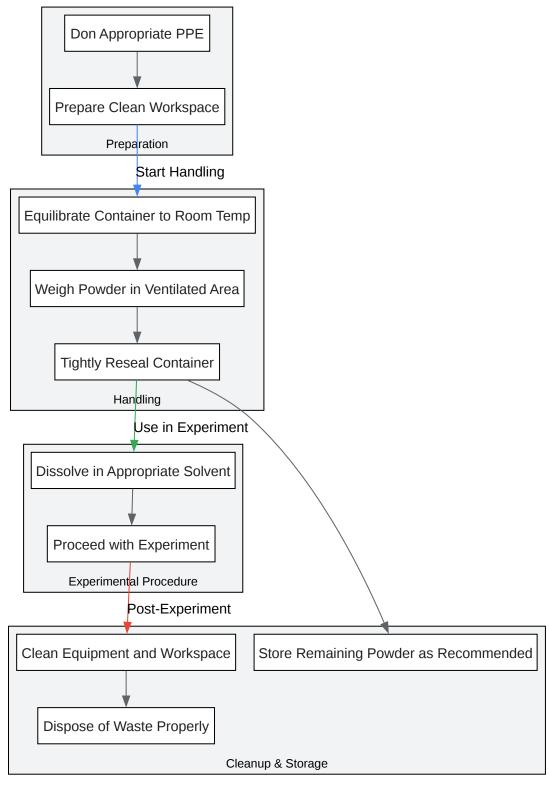


Figure 1: Ensifentrine Powder Handling Workflow

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Figure 1: Ensifentrine Powder Handling Workflow



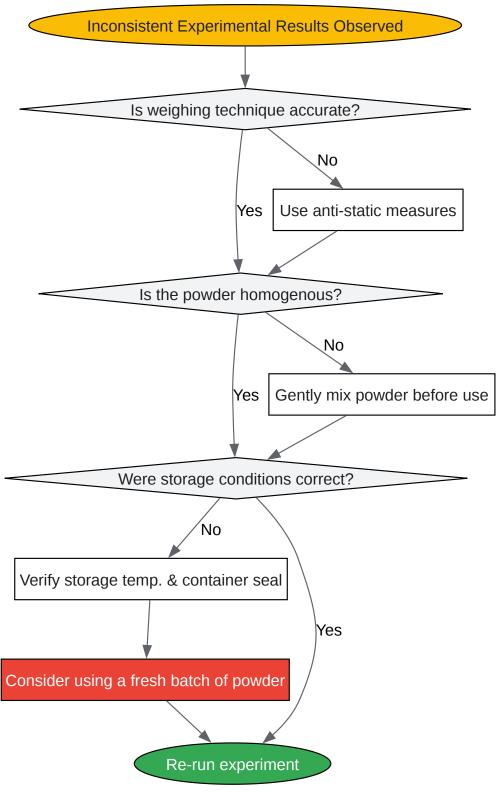


Figure 2: Troubleshooting Inconsistent Results

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Figure 2: Troubleshooting Inconsistent Results



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